

Essential Safety and Operational Guide for Handling IGF-1R Inhibitor-3

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Compound of Interest

Compound Name: IGF-1R inhibitor-3

Cat. No.: B15136754

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Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate and essential safety, handling, and disposal information for **IGF-1R Inhibitor-3** (also known as IGF-1R Inhibitor, PPP; CAS 477-47-4). Adherence to these procedures is critical for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Safety Precautions

IGF-1R Inhibitor-3 is classified as a hazardous chemical. It is toxic if swallowed, may cause respiratory irritation, and is suspected of causing genetic defects[1].

Summary of Hazards:

- Acute Oral Toxicity: Category 3[1]
- Acute Dermal Toxicity: Category 4[2]
- Skin Corrosion/Irritation: Category 2[1][2]
- Serious Eye Damage/Eye Irritation: Category 2[1][2]
- Germ Cell Mutagenicity: Category 2[1]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[1]

Due to these hazards, strict adherence to the following personal protective equipment (PPE) guidelines is mandatory.

Personal Protective Equipment (PPE)

All personnel must use the specified PPE when handling **IGF-1R Inhibitor-3**.

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or goggles.	OSHA 29 CFR 1910.133 or European Standard EN166[1].
Hand Protection	Wear appropriate protective gloves (e.g., nitrile rubber).	Inspect gloves prior to use.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure, such as a lab coat.	-
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	Recommended Filter type: Particulates filter conforming to EN 143[1].

Emergency Procedures

Immediate and appropriate response to exposure is critical.

Exposure Route	First-Aid Measures
Ingestion	If swallowed, immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting[1].
Inhalation	If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell[1].
Skin Contact	In case of skin contact, take off immediately all contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention[1][2].
Eye Contact	In case of eye contact, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[1].

Operational and Disposal Plans

Handling and Storage Protocol

1. Engineering Controls:

- Always handle **IGF-1R Inhibitor-3** within a chemical fume hood[1].
- Ensure adequate ventilation to control airborne concentrations.

2. Handling Procedures:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood[1].
- Avoid contact with skin, eyes, and clothing[1].
- Avoid breathing dust, vapor, mist, or gas[1].
- Avoid dust formation[1].
- Do not eat, drink, or smoke when using this product[1].
- Wash hands and any exposed skin thoroughly after handling[1].

3. Storage:

- Store in a tightly closed container in a dry and well-ventilated place[2].
- Keep refrigerated at the temperature specified on the product label[1][2].
- Store locked up[1][2].
- Incompatible materials include acids and strong bases[1].

Spill Cleanup Protocol

A spill of **IGF-1R Inhibitor-3** must be managed promptly and safely.

1. Immediate Response:

- Evacuate personnel from the immediate spill area.
- Notify others in the vicinity.
- Ensure the area is well-ventilated, if safe to do so.

2. Don PPE:

- Put on the full required PPE as detailed in the table above, including respiratory protection, gloves, safety goggles, and a lab coat.

3. Containment and Cleanup:

- Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Carefully sweep or shovel the contained material into a suitable, labeled container for disposal[1].
- Avoid generating dust during cleanup[1][2].

4. Decontamination:

- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Place all contaminated cleaning materials into the hazardous waste container.

5. Waste Disposal:

- Dispose of the waste container according to institutional and local regulations for hazardous chemical waste.

Waste Disposal Protocol

1. Waste Collection:

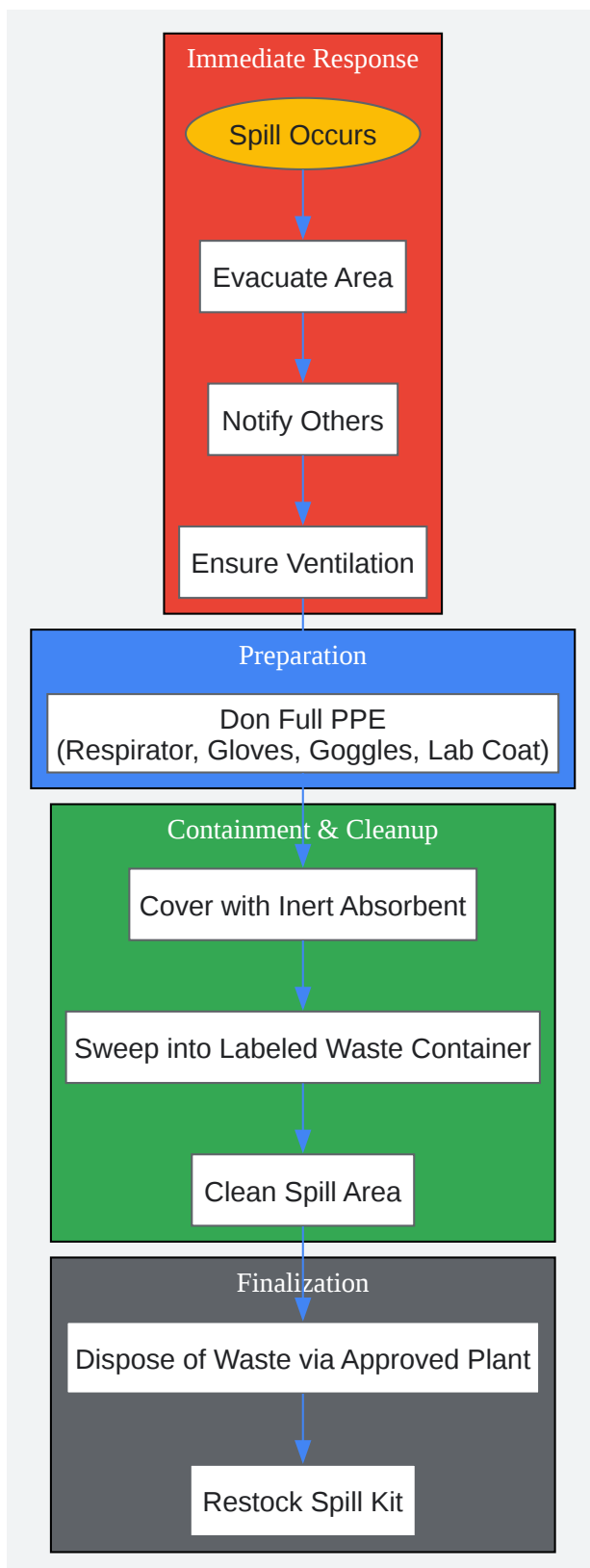
- Collect all waste containing **IGF-1R Inhibitor-3**, including contaminated disposables (e.g., pipette tips, gloves, absorbent paper), in a designated, sealed, and clearly labeled hazardous waste container.

2. Disposal:

- Dispose of the contents and the container at an approved waste disposal plant[1][2].
- Do not allow the product to enter drains[2].
- Follow all federal, state, and local environmental regulations.

Visual Workflow for Spill Management

The following diagram illustrates the step-by-step workflow for responding to a spill of **IGF-1R Inhibitor-3**.



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